

Technical Guide: Methyl 3-(chlorosulfonyl)-4-methylbenzoate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Methyl 3-(chlorosulfonyl)-4-methylbenzoate

Cat. No.: B1285432

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 3-(chlorosulfonyl)-4-methylbenzoate**, a key chemical intermediate in synthetic chemistry. The document details its nomenclature, relevant experimental protocols, and a visual representation of its synthesis pathway.

Chemical Identity and Synonyms

Methyl 3-(chlorosulfonyl)-4-methylbenzoate is a benzoic acid derivative containing both a methyl ester and a chlorosulfonyl functional group. This combination of reactive sites makes it a versatile building block in the synthesis of more complex molecules. A comprehensive list of its synonyms, registration numbers, and identifiers is provided in Table 1 for clear identification and cross-referencing in research and procurement.

Table 1: Synonyms and Identifiers for **Methyl 3-(chlorosulfonyl)-4-methylbenzoate**[\[1\]](#)[\[2\]](#)

Category	Identifier
Systematic Name	methyl 3-(chlorosulfonyl)-4-methylbenzoate
IUPAC Name	methyl 3-chlorosulfonyl-4-methylbenzoate[2]
CAS Number	372198-41-9[1][2]
PubChem CID	15923429[2]
European Community (EC) Number	818-404-8[2]
DSSTox Substance ID	DTXSID40579684[2]
Molecular Formula	C9H9ClO4S[1][2]
Molecular Weight	248.68 g/mol [1][2]
InChI Key	WOEQFPLAEXQVEJ-UHFFFAOYSA-N[2]
SMILES	CC1=C(C=C(C=C1)C(=O)OC)S(=O)(=O)Cl[2]
Alternative Names & Depositor-Supplied Synonyms	3-(CHLOROSULFONYL)-4-METHYLBENZOIC ACID METHYL ESTER, Benzoic acid, 3-(chlorosulfonyl)-4-methyl-, methyl ester, DTXCID10530449, RefChem:354745, and others.[1][2]

Experimental Protocols

The following section details a common experimental procedure for the synthesis of **Methyl 3-(chlorosulfonyl)-4-methylbenzoate**.

Synthesis of Methyl 3-(chlorosulfonyl)-4-methylbenzoate

This protocol describes the synthesis of the title compound from 3-(chlorosulfonyl)-4-methylbenzoic acid.[1]

Materials:

- 3-(chlorosulfonyl)-4-methylbenzoic acid (200 mg, 0.85 mmol)

- Thionyl chloride (SOCl_2) (1.0 mL)
- Methanol (MeOH) (5 mL)

Procedure:

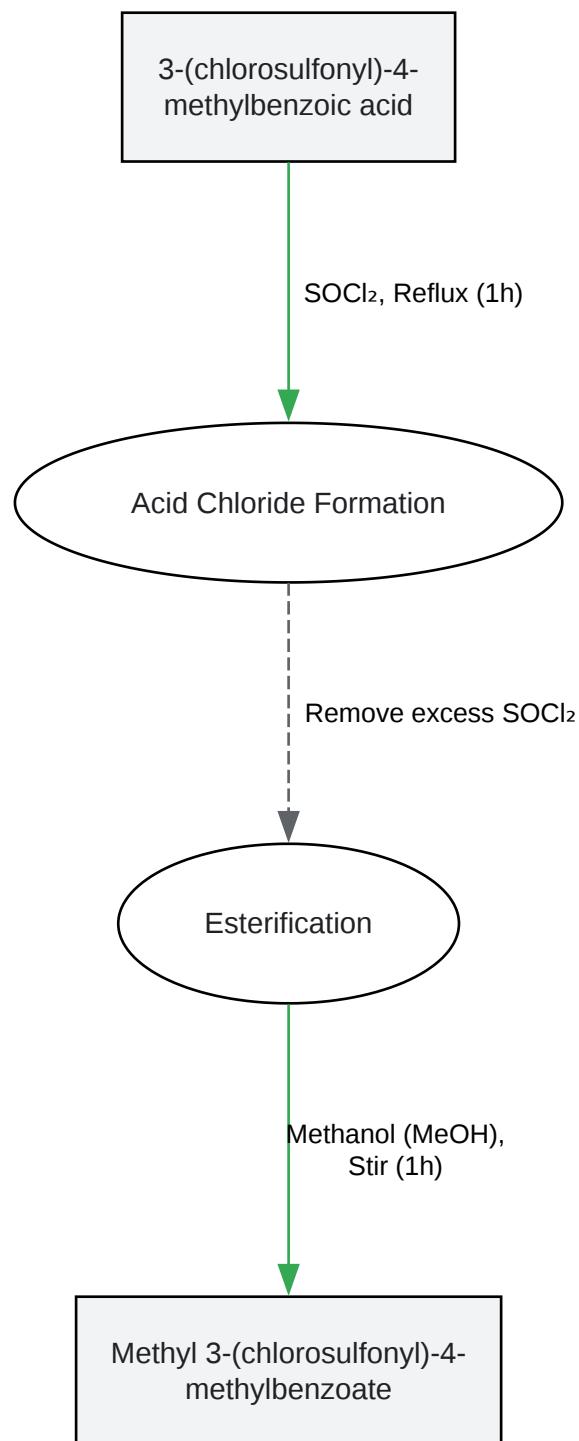
- A mixture of 3-(chlorosulfonyl)-4-methylbenzoic acid (200 mg, 0.85 mmol) and thionyl chloride (1.0 mL) is refluxed for 1 hour.
- After the reaction is complete, the excess thionyl chloride is removed under reduced pressure (in *vacuo*).
- Methanol (5 mL) is added to the residue, and the resulting solution is stirred for 1 hour.
- The solvent is then removed in *vacuo* to yield **Methyl 3-(chlorosulfonyl)-4-methylbenzoate**.

Results:

- Product: **Methyl 3-(chlorosulfonyl)-4-methylbenzoate**
- Appearance: Pale brown solid.[\[1\]](#)
- Yield: 127 mg (60%).[\[1\]](#)
- Characterization Data:
 - ^1H NMR (400 MHz, CDCl_3): δ 8.72 (d, J = 1.7 Hz, 1H), 8.25 (dd, J = 7.9, 1.7 Hz, 1H), 7.52 (d, J = 7.9 Hz, 1H), 3.97 (s, 3H), 2.86 (s, 3H).[\[1\]](#)
 - LC-MS (APCI $^-$): 229 (M-Cl+O, 100%).[\[1\]](#)

Synthesis Workflow Diagram

The following diagram illustrates the two-step synthesis of **Methyl 3-(chlorosulfonyl)-4-methylbenzoate** from its corresponding carboxylic acid.

[Click to download full resolution via product page](#)

Caption: Synthesis of **Methyl 3-(chlorosulfonyl)-4-methylbenzoate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. methyl 3-(chlorosulfonyl)-4-methylbenzoate synthesis - chemicalbook [chemicalbook.com]
- 2. Methyl 3-(chlorosulfonyl)-4-methylbenzoate | C9H9ClO4S | CID 15923429 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Methyl 3-(chlorosulfonyl)-4-methylbenzoate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1285432#synonyms-for-methyl-3-chlorosulfonyl-4-methylbenzoate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

